

Oxalyl Chloride: A Core Reagent in Modern Organic Synthesis

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Oxalyl chloride, with the chemical formula (COCl)₂, is a colorless, sharp-smelling liquid that serves as a highly versatile and efficient reagent in a multitude of organic transformations.[1] Its utility stems from its high reactivity as a diacyl chloride, enabling key synthetic steps such as oxidation, acylation, and chlorination under relatively mild conditions.[2] In the pharmaceutical and agrochemical industries, **oxalyl chloride** is a critical tool for synthesizing complex active pharmaceutical ingredients (APIs), intermediates, and crop protection agents.[3][4] This guide provides a comprehensive overview of its primary applications, detailed experimental protocols, and essential safety information.

Core Applications in Organic Synthesis

Oxalyl chloride's reactivity is harnessed in several cornerstone reactions of modern organic synthesis, most notably the Swern oxidation, the formation of acyl chlorides, and Friedel-Crafts acylations.

The Swern Oxidation: Mild Oxidation of Alcohols

The Swern oxidation is a widely used method for converting primary and secondary alcohols into aldehydes and ketones, respectively.[5] This reaction is prized for its mild conditions, which avoids the use of toxic heavy metals like chromium and prevents the over-oxidation of aldehydes to carboxylic acids.[6] The process involves the activation of dimethyl sulfoxide







(DMSO) with **oxalyl chloride**, followed by the addition of the alcohol and quenching with a hindered organic base, typically triethylamine (NEt₃).[7]

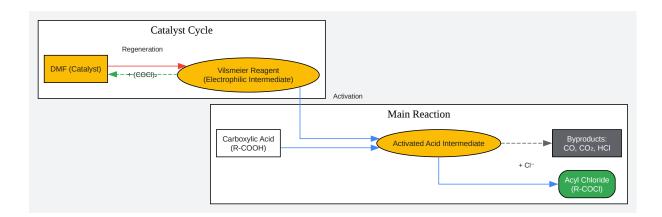
Key Advantages:

- Excellent for sensitive substrates due to mild, low-temperature conditions (typically -78 °C).
- High yields and functional group tolerance.[9]
- Avoids over-oxidation of primary alcohols.[5]
- Byproducts are volatile, simplifying purification.[1]

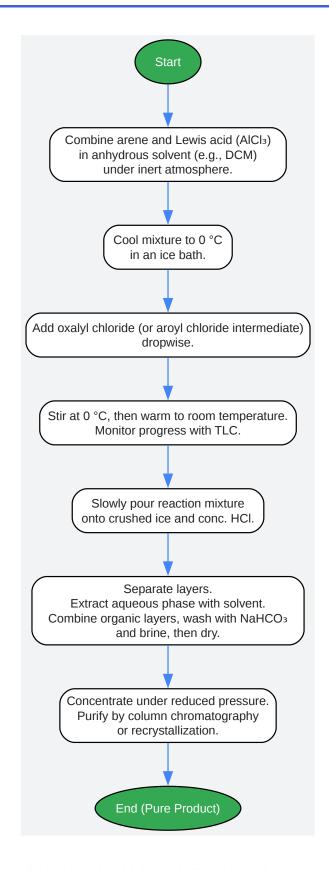
A significant drawback is the production of the malodorous byproduct, dimethyl sulfide (DMS). [6]











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